

An In-depth Technical Guide to 3-Allyloxy-4-isopropyl-benzoic acid

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Compound of Interest

Compound Name: 3-Allyloxy-4-isopropyl-benzoic acid

Cat. No.: B13021907

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Abstract

This technical guide provides a comprehensive overview of **3-Allyloxy-4-isopropyl-benzoic acid**, a derivative of benzoic acid with potential applications in pharmaceutical and materials science research. As a compound not readily available commercially, this guide focuses on its synthesis via the Williamson ether synthesis, starting from the commercially available precursor, 3-Hydroxy-4-isopropylbenzoic acid. Detailed protocols for synthesis and characterization using modern analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are provided. Furthermore, this guide explores the potential biological activities and applications of this compound based on structure-activity relationships of related benzoic acid derivatives. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Benzoic acid and its derivatives are a cornerstone in organic chemistry and drug discovery, exhibiting a wide range of biological activities including antimicrobial, anti-inflammatory, and anticancer properties.^[1] The functionalization of the benzoic acid scaffold allows for the fine-tuning of its physicochemical and pharmacological properties. The introduction of an allyloxy

group can enhance lipophilicity and introduce a reactive handle for further chemical modifications, while the isopropyl group can influence receptor binding and metabolic stability.

This guide focuses on the specific, and likely novel, compound **3-Allyloxy-4-isopropylbenzoic acid**. Due to the absence of a commercially available source and a registered CAS number, this document serves as a foundational resource for its synthesis, purification, and characterization. The primary synthetic route discussed is the Williamson ether synthesis, a robust and widely used method for the preparation of ethers from an organohalide and a deprotonated alcohol (alkoxide).^[2]^[3]

The starting material for the proposed synthesis is 3-Hydroxy-4-isopropylbenzoic acid (CAS RN: 19420-59-8), a commercially available substituted phenol. The guide will first detail the properties of this precursor before providing a step-by-step protocol for its conversion to the target molecule.

Starting Material: 3-Hydroxy-4-isopropylbenzoic acid

A thorough understanding of the starting material is critical for the successful synthesis and purification of the target compound.

Chemical and Physical Properties

Property	Value
CAS Number	19420-59-8
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Appearance	Off-white to pale yellow crystalline powder
Melting Point	145-148 °C
Solubility	Soluble in methanol, ethanol, and acetone. Sparingly soluble in water.

Spectroscopic Data

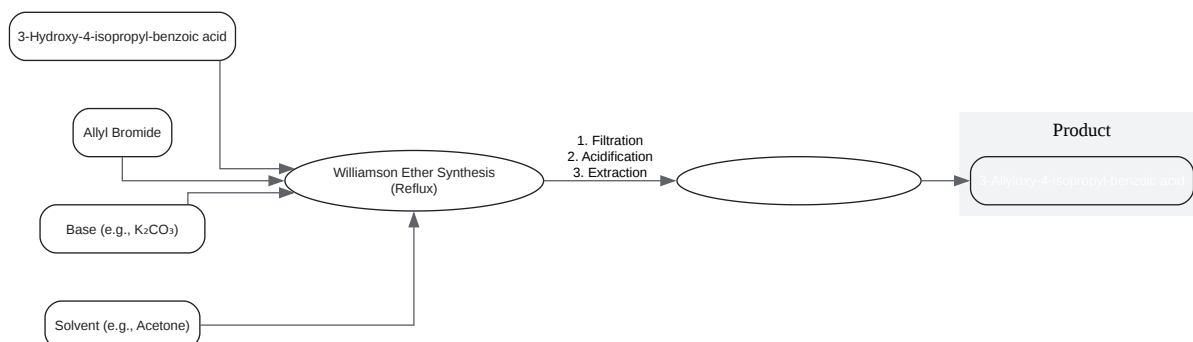
The following table summarizes the expected spectroscopic data for 3-Hydroxy-4-isopropylbenzoic acid, which is crucial for confirming its identity before proceeding with the synthesis.

Technique	Expected Features
^1H NMR	Aromatic protons (δ 6.8-7.8 ppm), Isopropyl protons (septet, δ ~3.2 ppm and doublet, δ ~1.2 ppm), Carboxylic acid proton (broad singlet, δ >10 ppm), Phenolic proton (broad singlet, δ ~5-6 ppm).
^{13}C NMR	Carbonyl carbon (δ ~170 ppm), Aromatic carbons (δ 110-160 ppm), Isopropyl carbons (methine δ ~34 ppm, methyls δ ~23 ppm).
IR (cm^{-1})	O-H stretch (broad, ~3300-2500 cm^{-1} for carboxylic acid), C=O stretch (~1700-1680 cm^{-1}), C-O stretch (~1320-1210 cm^{-1}), Aromatic C-H stretch (~3100-3000 cm^{-1}).

Synthesis of 3-Allyloxy-4-isopropyl-benzoic acid

The synthesis of **3-Allyloxy-4-isopropyl-benzoic acid** is achieved through the Williamson ether synthesis, which involves the deprotonation of the phenolic hydroxyl group of 3-Hydroxy-4-isopropylbenzoic acid to form a phenoxide, followed by a nucleophilic attack on an allyl halide.

Reaction Scheme



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Caption: Synthetic workflow for **3-Allyloxy-4-isopropylbenzoic acid**.

Experimental Protocol

This protocol is adapted from general procedures for Williamson ether synthesis.[4]

Materials:

- 3-Hydroxy-4-isopropylbenzoic acid (1.0 eq)
- Allyl bromide (1.2 eq)
- Potassium carbonate (K₂CO₃), anhydrous (2.0 eq)
- Acetone, anhydrous
- Hydrochloric acid (1 M)
- Ethyl acetate
- Brine (saturated NaCl solution)

- Magnesium sulfate (MgSO_4), anhydrous

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-Hydroxy-4-isopropylbenzoic acid and anhydrous potassium carbonate.
- **Solvent and Reagent Addition:** Add anhydrous acetone to the flask to create a stirrable suspension. Add allyl bromide to the mixture.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature and filter to remove the inorganic salts.
 - Concentrate the filtrate under reduced pressure to remove the acetone.
 - Dissolve the residue in ethyl acetate and wash with water.
 - Acidify the aqueous layer with 1 M HCl to a pH of ~2-3 to protonate any unreacted starting material and the product's carboxylic acid group.
 - Extract the aqueous layer with ethyl acetate (3x).
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

Characterization of 3-Allyloxy-4-isopropyl-benzoic acid

Thorough characterization is essential to confirm the structure and purity of the synthesized compound.

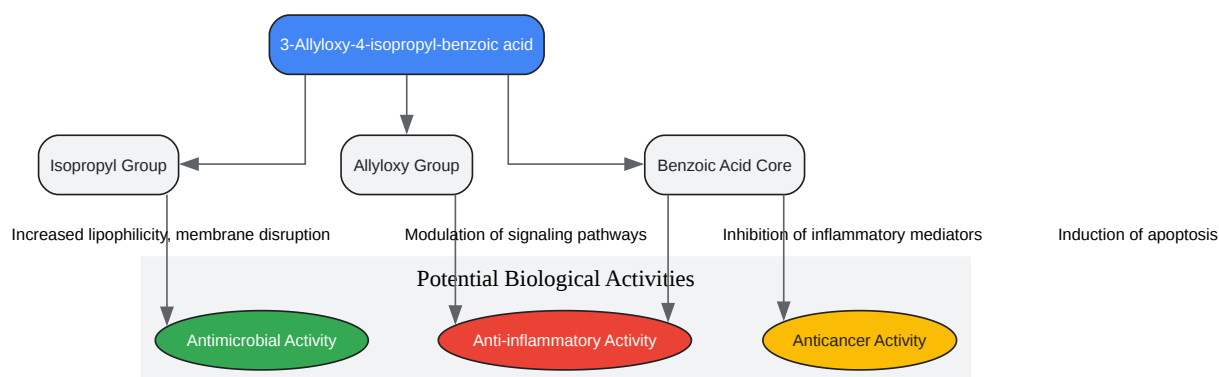
Predicted Spectroscopic Data

The following table outlines the predicted spectroscopic data for **3-Allyloxy-4-isopropyl-benzoic acid** based on the analysis of structurally similar compounds.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Technique	Predicted Features
¹ H NMR	Aromatic protons (δ 7.0-8.0 ppm), Allyloxy protons (multiplet for -CH=, δ ~6.0 ppm; doublet of triplets for -OCH ₂ -, δ ~4.6 ppm; two doublets for =CH ₂ , δ ~5.3 and ~5.4 ppm), Isopropyl protons (septet, δ ~3.3 ppm and doublet, δ ~1.2 ppm), Carboxylic acid proton (broad singlet, δ >10 ppm).
¹³ C NMR	Carbonyl carbon (δ ~170 ppm), Aromatic carbons (δ 110-160 ppm), Allyloxy carbons (-OCH ₂ - δ ~69 ppm; -CH= δ ~132 ppm; =CH ₂ δ ~118 ppm), Isopropyl carbons (methine δ ~34 ppm, methyls δ ~23 ppm).
IR (cm ⁻¹)	O-H stretch (broad, ~3300-2500 cm ⁻¹), C=O stretch (~1700-1680 cm ⁻¹), C-O-C stretch (asymmetric, ~1250 cm ⁻¹ ; symmetric, ~1050 cm ⁻¹), =C-H stretch (~3080 cm ⁻¹), Aromatic C-H stretch (~3030 cm ⁻¹).
Mass Spec. (EI)	Molecular ion peak [M] ⁺ . Key fragments may include loss of the allyl group, loss of COOH, and rearrangements such as the Claisen rearrangement under electron impact. [9] [10]

Potential Applications and Biological Activity

While no direct biological data exists for **3-Allyloxy-4-isopropyl-benzoic acid**, the activities of structurally related compounds provide a strong basis for predicting its potential applications.



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Caption: Relationship between structural features and potential biological activities.

Anti-inflammatory Activity

Salicylic acid and its derivatives are well-known for their anti-inflammatory properties, often through the inhibition of cyclooxygenase (COX) enzymes.[11] Benzoic acid derivatives have also been shown to possess anti-inflammatory effects by modulating key inflammatory signaling pathways.[12][13] The presence of the allyloxy group may influence the compound's interaction with inflammatory targets.

Antimicrobial Activity

The antimicrobial potency of hydroxybenzoic acid derivatives is often linked to their lipophilicity. The isopropyl group in the target molecule is expected to increase its lipophilicity, potentially enhancing its ability to disrupt microbial cell membranes. Isopropyl-substituted benzimidazolone derivatives have demonstrated significant antibacterial and antifungal activity.[14] Furthermore, various benzoic acid derivatives have shown broad-spectrum antimicrobial activity.[1][15]

Anticancer Activity

Certain hydroxybenzoic acid derivatives have shown promise as anticancer agents by inducing apoptosis and inhibiting cell proliferation in various cancer cell lines. The mechanism of action can involve the inhibition of enzymes crucial for cancer cell survival and proliferation.

Conclusion

This technical guide provides a foundational framework for the synthesis, characterization, and potential exploration of **3-Allyloxy-4-isopropyl-benzoic acid**. The detailed synthetic protocol, based on the robust Williamson ether synthesis, offers a clear pathway for obtaining this novel compound. The predicted spectroscopic data serves as a benchmark for analytical confirmation. Based on the well-documented biological activities of structurally related benzoic acid derivatives, **3-Allyloxy-4-isopropyl-benzoic acid** emerges as a promising candidate for further investigation in the fields of medicinal chemistry and materials science. Future studies should focus on the experimental validation of its synthesis, a comprehensive analysis of its biological activities, and an exploration of its structure-activity relationships.

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